

Proper Disposal of 1,4-Butanedithiol-d8: A Step-by-Step Guide

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Compound of Interest

Compound Name: 1,4-Butanedithiol-d8

Cat. No.: B12401800

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The proper disposal of **1,4-butanedithiol-d8**, a laboratory reagent, is crucial for maintaining a safe research environment and ensuring regulatory compliance. This guide provides detailed procedures for the safe handling and disposal of this compound. Adherence to these protocols will help mitigate risks associated with its hazardous properties.

Hazard and Safety Information

1,4-Butanedithiol is classified as harmful if swallowed and can cause skin and serious eye irritation.^{[1][2]} It is also a combustible liquid.^[1] Therefore, appropriate personal protective equipment (PPE) must be worn at all times when handling this chemical. This includes protective gloves, clothing, and eye/face protection.^{[1][2]} Work should be conducted in a well-ventilated area to avoid inhalation of vapors.^{[1][2]}

Property	Value
CAS Number	1191-08-8
GHS Classification	Acute Toxicity, Oral (Category 4), Skin Irritation (Category 2), Eye Irritation (Category 2A)
Hazard Statements	H302: Harmful if swallowed. H315: Causes skin irritation. H319: Causes serious eye irritation.
Signal Word	Warning
Flash Point	112 °C

Spill Containment and Cleanup

In the event of a spill, immediate action is necessary to prevent further contamination and exposure.

- Evacuate and Ventilate: If a significant spill occurs, evacuate unnecessary personnel from the area and ensure adequate ventilation.[3]
- Containment: Prevent the spill from entering drains or waterways.[4] Cover drains if necessary.
- Absorption: Use an inert absorbent material, such as sand, diatomaceous earth, or universal binding agents, to soak up the spilled chemical.[1][5]
- Collection: Carefully collect the absorbed material and place it into a suitable, closed container for disposal as hazardous waste.[1][4]
- Decontamination: Clean the affected area thoroughly.

Disposal Procedures for 1,4-Butanedithiol-d8 Waste

All waste containing **1,4-butanedithiol-d8**, including unused product and contaminated materials, must be treated as hazardous waste and disposed of accordingly.

Step 1: Waste Collection

- Collect all **1,4-butanedithiol-d8** waste, including residues and contaminated lab supplies (e.g., gloves, absorbent materials), in a designated, properly labeled, and sealed container.
- The container should be kept tightly closed and stored in a cool, dry, and well-ventilated area.[1]

Step 2: Labeling

- Clearly label the waste container as "Hazardous Waste" and include the full chemical name: "**1,4-Butanedithiol-d8**".
- Indicate the associated hazards (e.g., "Harmful," "Irritant").

Step 3: Storage

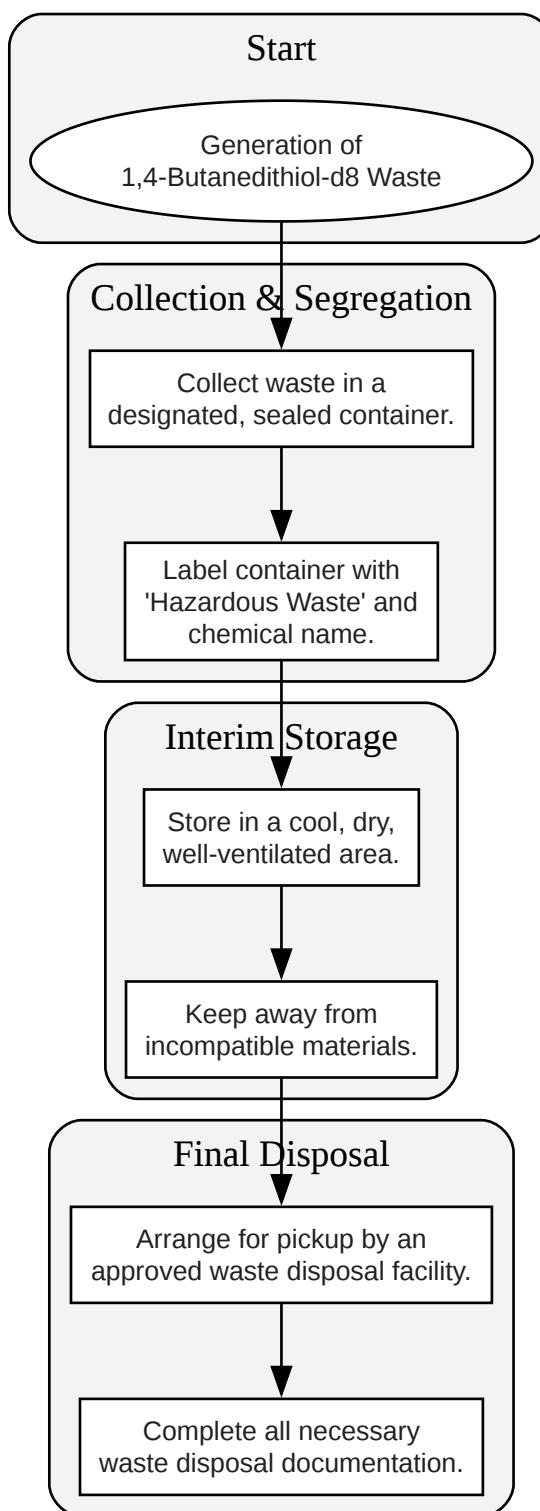
- Store the sealed waste container in a designated hazardous waste storage area, away from incompatible materials such as acids, peroxides, and reducing agents.[\[6\]](#)

Step 4: Final Disposal

- Dispose of the contents and the container in accordance with all local, regional, national, and international regulations.[\[7\]](#) This must be done through an approved waste disposal plant.[\[2\]](#)
[\[6\]](#)
- Do not dispose of **1,4-butanedithiol-d8** down the drain or with general laboratory trash.[\[4\]](#)
Contaminated packaging should be disposed of as unused product.[\[1\]](#)

Disposal Workflow

The following diagram illustrates the decision-making process and necessary steps for the proper disposal of **1,4-butanedithiol-d8**.



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Caption: Workflow for the safe disposal of **1,4-butanedithiol-d8**.

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